

Comprehensive Analytical and Synthetic Profiling of 3-(Chloromethyl)-1-ethoxypentane

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Compound of Interest

Compound Name: 3-(Chloromethyl)-1-ethoxypentane

Cat. No.: B13219335

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Executive Summary

In modern drug discovery and organic synthesis, the selection of aliphatic building blocks dictates both the synthetic viability and the pharmacokinetic profile of the final Active Pharmaceutical Ingredient (API). **3-(Chloromethyl)-1-ethoxypentane** is a highly versatile, bifunctional intermediate. This technical whitepaper provides an in-depth mechanistic analysis of its structural properties, focusing on its specific molecular formula (C₈H₁₇ClO) and molecular weight (164.67 g/mol). As a Senior Application Scientist, I have designed this guide to establish a self-validating framework for the analytical characterization and synthetic application of this compound.

Chemical Identity & Fundamental Properties

To ensure rigorous quality control during API development, the foundational physicochemical parameters of the building block must be established. The quantitative data for **3-(Chloromethyl)-1-ethoxypentane** is summarized below.

Parameter	Value
Chemical Name	3-(Chloromethyl)-1-ethoxypentane
Molecular Formula	C ₈ H ₁₇ ClO
Average Molecular Weight	164.67 g/mol
Monoisotopic Mass	164.0969 Da
Theoretical [M+H] ⁺	165.1042 m/z
CAS Registry Number	859336-44-0
SMILES String	CCC(CCl)CCOCC

Data supported by standard chemical registries [1].

Structural Elucidation & Mechanistic Profiling

The synthetic utility of **3-(Chloromethyl)-1-ethoxypentane** (C₈H₁₇ClO) is driven by the synergistic causality of its two primary structural domains:

- **The Primary Alkyl Chloride Domain:** The chloromethyl group (-CH₂Cl) attached to the C3 position of the pentane backbone provides a highly reactive electrophilic center. Causality: Because the transition state of a bimolecular nucleophilic substitution (S_N2) reaction requires backside attack by the nucleophile, steric encumbrance must be minimized. By utilizing a primary alkyl chloride rather than a secondary or tertiary halide, we significantly lower the activation energy barrier and suppress competing elimination (E2) pathways [3]. This ensures high-yielding coupling with amine or thiol nucleophiles.
- **The Ethoxypentane Scaffold:** The ether linkage (-O-CH₂CH₃) and the branched aliphatic chain impart calculated lipophilicity to the molecule. Causality: In drug design, appending this specific C₈H₁₇O fragment increases the partition coefficient (LogP) of the resulting drug candidate. The ether oxygen also acts as a weak hydrogen-bond acceptor, optimizing the balance between cell membrane permeability and aqueous solubility.

Analytical Characterization Protocols

Every protocol utilized in a rigorous laboratory environment must be a self-validating system. To confirm the integrity of **3-(Chloromethyl)-1-ethoxypentane** (MW: 164.67 g/mol), we employ orthogonal analytical techniques: High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR).

Protocol A: Formula Verification via HRMS (ESI+)

The shift to high-resolution accurate mass (HRAM) systems is essential for distinguishing isobaric interferences and confirming exact molecular formulas [2].

- Step 1: Sample Preparation. Dilute the compound to a final concentration of 1 µg/mL in LC-MS grade Acetonitrile/Water (50:50 v/v) containing 0.1% Formic Acid.
 - Causality: Formic acid acts as a proton source, promoting efficient ionization in the Electrospray Ionization positive mode (ESI+) to form the $[M+H]^+$ adduct.
- Step 2: Injection & Acquisition. Inject 2 µL of the sample into an Orbitrap or Q-TOF mass spectrometer. Scan across an m/z range of 100–500.
- Step 3: Self-Validation & Data Integration. Extract the chromatogram for the theoretical $[M+H]^+$ exact mass of 165.1042 m/z . To self-validate the $C_8H_{17}ClO$ formula, analyze the isotopic envelope. The presence of a secondary peak at 167.1012 m/z at approximately 33% relative abundance unambiguously confirms the presence of a single Chlorine atom (the natural 3:1 ratio of ^{35}Cl to ^{37}Cl).

Protocol B: Structural Connectivity via NMR

- Step 1: Sample Preparation. Dissolve 15 mg of the compound in 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% Tetramethylsilane (TMS) as an internal reference.
- Step 2: Acquisition. Acquire 1H -NMR (400 MHz) and ^{13}C -NMR (100 MHz) spectra at 298 K.
- Step 3: Self-Validation. Verify the structural connectivity. The chloromethyl protons ($-CH_2Cl$) will manifest as a distinct doublet/multiplet near 3.5 ppm due to the deshielding effect of the electronegative chlorine. The ethoxy group will present a characteristic quartet (~3.4 ppm) and triplet (~1.2 ppm), confirming the intact $C_8H_{17}ClO$ architecture.

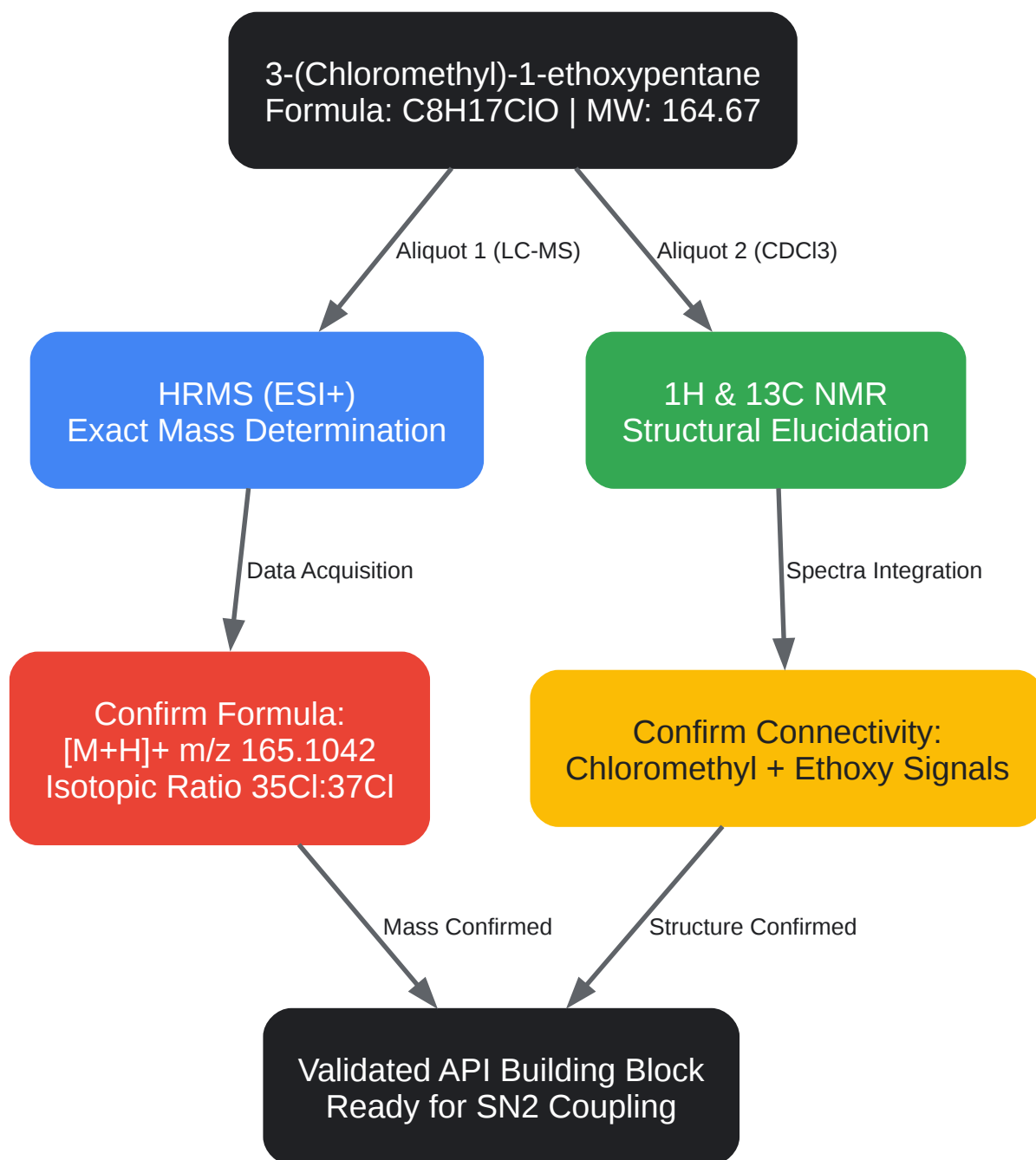
Experimental Workflow: SN2 Nucleophilic Substitution

Once the molecular weight and formula are analytically validated, the building block can be deployed in API synthesis. Below is a self-validating protocol for coupling **3-(Chloromethyl)-1-ethoxypentane** with a secondary amine pharmacophore.

Protocol C: Alkylation of a Secondary Amine

- Step 1: Reagent Charging. In a flame-dried, nitrogen-purged round-bottom flask, dissolve 1.0 equivalent of the secondary amine in anhydrous N,N-Dimethylformamide (DMF) (0.2 M concentration).
 - Causality: DMF is a polar aprotic solvent. It aggressively solvates cations but leaves the nucleophilic amine relatively unsolvated and highly reactive, thereby accelerating the SN2 kinetic pathway [3].
- Step 2: Base Addition. Add 2.0 equivalents of finely powdered Potassium Carbonate (K₂CO₃).
 - Causality: K₂CO₃ acts as an insoluble acid scavenger. As the SN2 reaction proceeds, it neutralizes the HCl byproduct, preventing the protonation (and subsequent deactivation) of the remaining amine nucleophile.
- Step 3: Electrophile Addition. Cool the mixture to 0°C. Dropwise, add 1.1 equivalents of **3-(Chloromethyl)-1-ethoxypentane**. Remove the ice bath and heat the reaction to 60°C for 12 hours.
- Step 4: Workup & Self-Validation. Quench the reaction with distilled water and extract with Ethyl Acetate (3x). To validate reaction completion, run an LC-MS aliquot of the organic layer. The complete disappearance of the 164.67 MW starting material and the emergence of the product mass confirms successful conversion.

Workflow Visualization



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Analytical workflow validating the C₈H₁₇ClO formula and structural integrity.

Conclusion

The precise calculation and validation of the molecular weight (164.67 g/mol) and formula (C₈H₁₇ClO) of **3-(Chloromethyl)-1-ethoxypentane** are not mere administrative steps; they are the foundational prerequisites for its successful application in organic synthesis. By employing self-validating HRMS and NMR protocols, researchers can confidently utilize this primary alkyl chloride in SN₂ workflows, leveraging its unique lipophilic and reactive properties to advance complex drug development pipelines.

References

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